

AR-C102222 solubility in DMSO and PBS

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Compound of Interest

Compound Name: AR-C102222

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AR-C102222 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the use of **AR-C102222**, a selective inhibitor of inducible nitric oxide synthase (iNOS).

Solubility Data

The precise quantitative solubility of **AR-C102222** in DMSO and PBS is not consistently reported in publicly available literature. It is highly recommended to consult the manufacturer's product data sheet for specific solubility information. However, based on common laboratory practices for similar small molecules, the following provides a qualitative guide.

Solvent	Solubility	Concentration Range (Estimated)
Dimethyl Sulfoxide (DMSO)	High	≥ 10 mM
Phosphate-Buffered Saline (PBS)	Low to Insoluble	Sub-micromolar to low micromolar

Note: The solubility in aqueous buffers like PBS can be significantly influenced by the final concentration of DMSO carried over from the stock solution, as well as the pH and composition of the buffer.



Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I prepare a stock solution of AR-C102222?

A1: It is recommended to prepare a concentrated stock solution of **AR-C102222** in an organic solvent like DMSO.

Q2: I observed precipitation when diluting my **AR-C102222** DMSO stock solution into PBS for my experiment. What should I do?

A2: This is a common issue when diluting a compound from a high-solubility organic solvent into an aqueous buffer where it has low solubility. Here are some troubleshooting steps:

- Lower the Final Concentration: The most straightforward solution is to decrease the final concentration of AR-C102222 in your PBS solution.
- Optimize DMSO Carryover: Ensure the final concentration of DMSO in your aqueous solution is as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells and may still not prevent precipitation at high compound concentrations.
- Use a Surfactant or Co-solvent: For in vitro assays, consider the use of a non-ionic surfactant like Tween® 80 or Pluronic® F-68, or a co-solvent. However, be aware that these agents can affect experimental outcomes and should be used with appropriate controls.
- Sonication: Gentle sonication of the solution after dilution can sometimes help to dissolve small amounts of precipitate.
- Fresh Dilutions: Prepare fresh dilutions in your aqueous buffer immediately before use to minimize the time for precipitation to occur.

Q3: What is the mechanism of action of AR-C102222?

A3: **AR-C102222** is a selective inhibitor of the inducible nitric oxide synthase (iNOS) enzyme. [1][2] iNOS is typically expressed in response to pro-inflammatory stimuli and produces large amounts of nitric oxide (NO), which can contribute to inflammation and cellular damage. By inhibiting iNOS, **AR-C102222** reduces the production of NO in these pathological conditions.



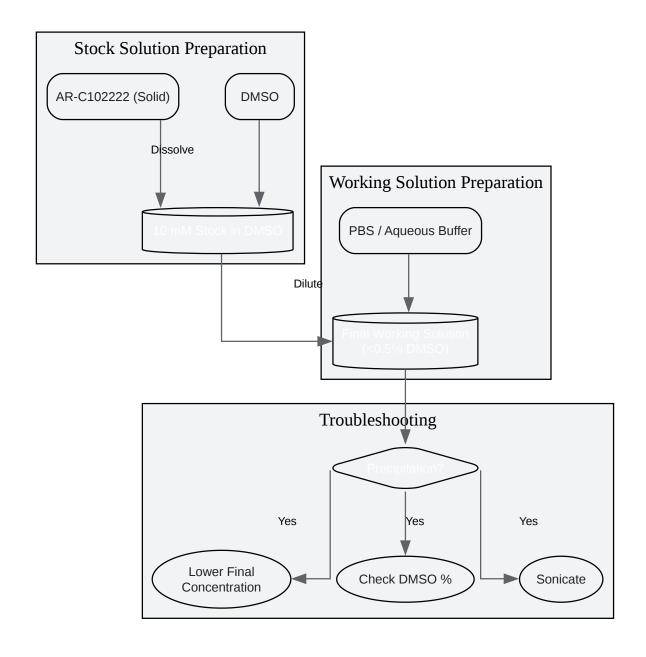
Experimental Protocols Protocol: Preparation of AR-C102222 Stock Solution and Working Dilutions

- Stock Solution Preparation (in DMSO):
 - Equilibrate the vial of AR-C102222 to room temperature before opening.
 - Add a calculated volume of high-purity, anhydrous DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
 - Vortex or sonicate briefly to ensure the compound is fully dissolved.
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Preparation of Working Dilutions (in Aqueous Buffer):
 - Perform serial dilutions of the DMSO stock solution with your experimental aqueous buffer (e.g., PBS or cell culture medium).
 - It is crucial to add the DMSO stock solution to the aqueous buffer and mix immediately and thoroughly to minimize precipitation. Do not add the aqueous buffer to the DMSO stock.
 - Ensure the final concentration of DMSO in your assay is low (e.g., <0.5%) and consistent across all experimental conditions, including vehicle controls.

Visualized Experimental Workflow & Signaling Pathway

Below are diagrams illustrating a typical experimental workflow for preparing **AR-C102222** solutions and the signaling pathway it inhibits.

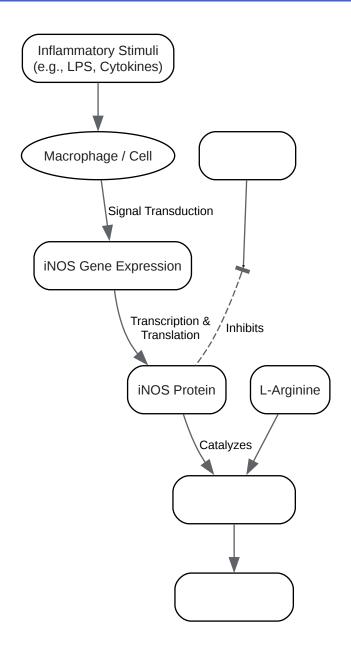




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Caption: Workflow for preparing AR-C102222 solutions.





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Caption: Inhibition of the iNOS signaling pathway by AR-C102222.

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References



- 1. Antinociceptive activity of the selective iNOS inhibitor AR-C102222 in rodent models of inflammatory, neuropathic and post-operative pain PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Inducible Nitric Oxide Synthase: Regulation, Structure, and Inhibition PMC [pmc.ncbi.nlm.nih.gov]
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